

Personal protective equipment for handling 1,2,5-Trichloronaphthalene

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Compound of Interest

Compound Name: 1,2,5-Trichloronaphthalene

Cat. No.: B15289549

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Essential Safety and Handling Guide for 1,2,5-Trichloronaphthalene

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **1,2,5-Trichloronaphthalene**. It includes detailed operational and disposal plans to ensure the safety of laboratory personnel and compliance with regulations.

Chemical and Physical Properties

The following table summarizes the key quantitative data for **1,2,5-Trichloronaphthalene** and the general class of Trichloronaphthalenes.

Property	Value	Source
Chemical Name	1,2,5-Trichloronaphthalene	LookChem[1]
CAS Number	55720-33-7	LookChem[1]
Molecular Formula	C ₁₀ H ₅ Cl ₃	LookChem[1]
Molecular Weight	231.51 g/mol	LookChem[1]
Appearance	Colorless to pale-yellow solid with an aromatic odor.[2]	N/A
Boiling Point	332.7°C at 760 mmHg	LookChem[1]
Flash Point	228.3°C	LookChem[1]
Density	1.452 g/cm ³	LookChem[1]
Vapor Pressure	0.000277 mmHg at 25°C	LookChem[1]
Exposure Limits (Trichloronaphthalene)	OSHA PEL: 5 mg/m ³ (8-hr TWA) NIOSH REL: 5 mg/m ³ (10-hr TWA) ACGIH TLV: 5 mg/m ³ (8-hr TWA)	NJ Department of Health[3]

Health Hazard Information

Trichloronaphthalenes can affect the body if inhaled or if they come into contact with the skin. [3] Short-term exposure can irritate the eyes and skin, and high exposure may lead to loss of appetite, nausea, headaches, and dizziness.[3] A potential health effect is an acne-like rash upon skin contact, and there is a risk of liver damage.[3] While **1,2,5-Trichloronaphthalene** itself is not classified as a teratogen, a related compound, Hexachloronaphthalene, is, so it should be handled with caution.[3]

Personal Protective Equipment (PPE)

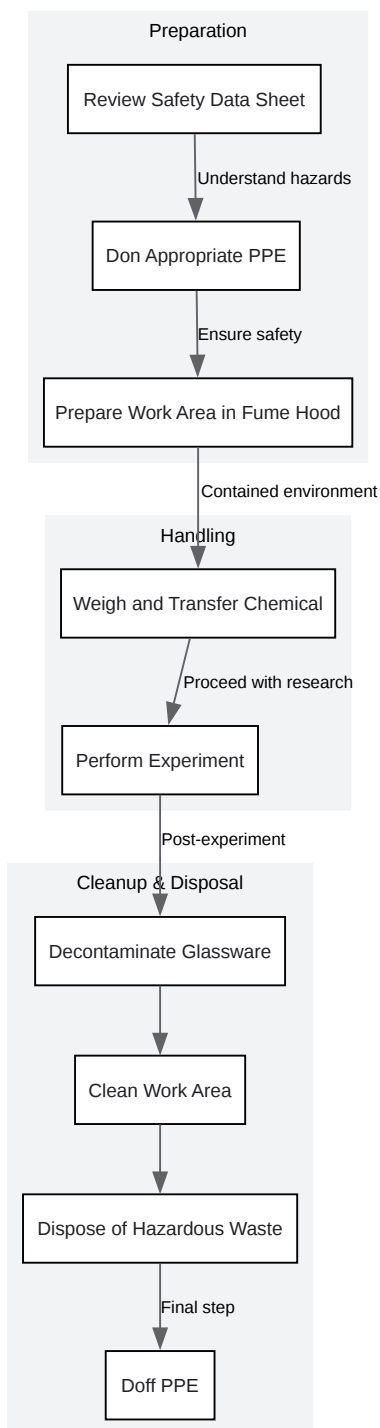
To minimize exposure to **1,2,5-Trichloronaphthalene**, all personnel must use the following personal protective equipment.

PPE Category	Specifications	Rationale
Hand Protection	Solvent-resistant gloves (e.g., Viton®, Barrier®).	Prevents skin contact and absorption.[3]
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes and airborne particles.
Skin and Body Protection	A protective suit or lab coat and closed-toe shoes.	Prevents skin contact with the chemical.[3]
Respiratory Protection	A NIOSH-approved respirator with organic vapor cartridges.	Required when working outside of a fume hood or when airborne concentrations may exceed exposure limits.[3]

Experimental Workflow for Handling 1,2,5-Trichloronaphthalene

The following diagram outlines the standard operating procedure for the safe handling of **1,2,5-Trichloronaphthalene** from receipt to disposal.

Workflow for Safe Handling of 1,2,5-Trichloronaphthalene

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **1,2,5-Trichloronaphthalene**.

Detailed Experimental Protocols

The following protocols provide step-by-step guidance for key operational procedures involving **1,2,5-Trichloronaphthalene**.

1. Preparation and Handling:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for Trichloronaphthalene to understand its hazards and safety precautions.
- Engineering Controls: All work with **1,2,5-Trichloronaphthalene** solid or solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Personal Protective Equipment (PPE): Don all required PPE as specified in the table above before entering the designated work area.
- Weighing and Transfer:
 - Handle the solid material carefully to avoid generating dust.
 - Use a dedicated, labeled weighing vessel.
 - Clean any spills immediately with an appropriate absorbent material.
- Storage: Store **1,2,5-Trichloronaphthalene** in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[3\]](#) Keep the container tightly closed.[\[3\]](#)

2. Spill Response:

- Evacuation: In the event of a spill, immediately evacuate all non-essential personnel from the area.[\[3\]](#)
- Containment: If it is safe to do so, contain the spill to prevent it from spreading.
- Cleanup:

- For small spills of solid material, carefully sweep or scoop it into a labeled, sealed container for hazardous waste disposal.[3]
- Ventilate the area and wash the spill site once cleanup is complete.[3]
- Reporting: Report all spills to the appropriate environmental health and safety personnel.

3. First Aid Procedures:

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and water.[2]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[2]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and seek immediate medical attention.

4. Disposal Plan:

- Waste Characterization: **1,2,5-Trichloronaphthalene** and any materials contaminated with it are considered hazardous waste.[3]
- Containerization: Collect all waste in a designated, properly labeled, and sealed container.
- Disposal: Dispose of the hazardous waste through your institution's approved hazardous waste management program.[3] Do not dispose of it in the regular trash or down the drain.

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